

(6-Chloropyridin-2-yl)methanamine molecular structure and IUPAC name

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Compound of Interest

Compound Name: (6-Chloropyridin-2-yl)methanamine

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An In-depth Technical Guide to (6-Chloropyridin-2-yl)methanamine

This technical guide provides a comprehensive overview of **(6-Chloropyridin-2-yl)methanamine**, a pyridine derivative significant in medicinal chemistry and organic synthesis. The document details its molecular structure, nomenclature, physicochemical properties, and synthesis, tailored for researchers, scientists, and drug development professionals.

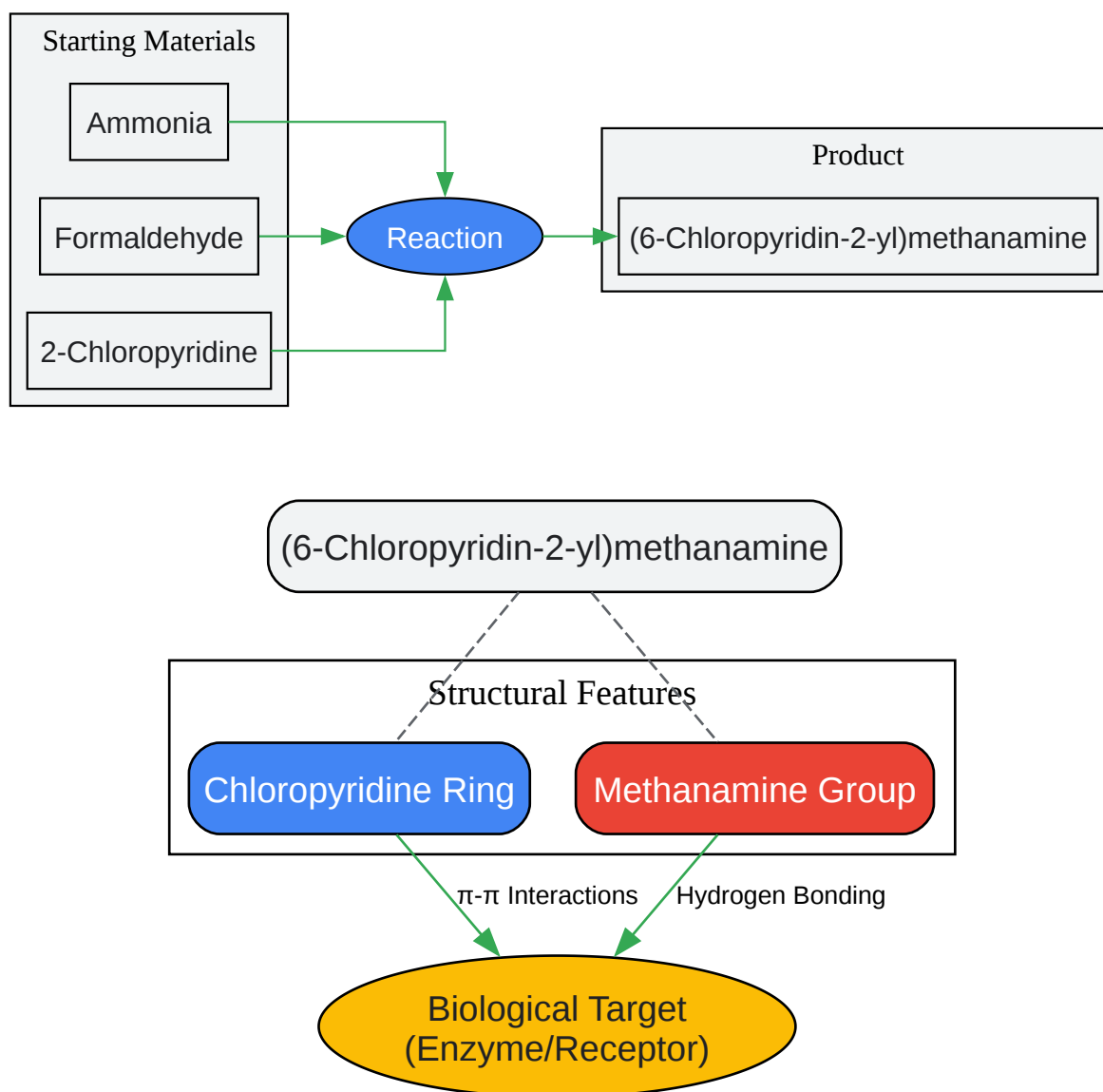
Molecular Structure and Nomenclature

(6-Chloropyridin-2-yl)methanamine is an organic compound featuring a pyridine ring substituted with a chlorine atom at the 6-position and a methanamine group at the 2-position.^[1] This specific arrangement of functional groups imparts unique chemical and biological properties, making it a valuable building block in the synthesis of more complex molecules.^[1]

- IUPAC Name: **(6-chloropyridin-2-yl)methanamine**.^[1] An alternative name is (6-chloro-2-pyridinyl)methanamine.^[2]
- CAS Number: 188637-75-4.^{[1][2]}
- Molecular Formula: C₆H₇ClN₂.^{[1][2]}
- SMILES: C1=CC(=NC(=C1)Cl)CN.^[1]

- InChI: InChI=1S/C6H7ClN2/c7-6-3-1-2-5(4-8)9-6/h1-3H,4,8H2.[1][2]

The structural features of the molecule are depicted in the diagram below, highlighting the key functional groups responsible for its reactivity and biological interactions.



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References

- 1. Buy (6-Chloropyridin-2-yl)methanamine | 188637-75-4 [smolecule.com]
- 2. (6-Chloropyridin-2-yl)methanamine | C₆H₇ClN₂ | CID 10313191 - PubChem [pubchem.ncbi.nlm.nih.gov]
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